Technical Guide: Spectroscopic Characterization of 3-Iodo-1-methyl-7-nitro-1H-indazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Iodo-1-methyl-7-nitro-1H-indazole*
CAS No.:	*864724-65-2*
Cat. No.:	*B1314960*

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Part 1: Executive Summary & Structural Context

Compound: **3-Iodo-1-methyl-7-nitro-1H-indazole** CAS: 864724-65-2 Molecular Formula: $C_8H_6IN_3O_2$ Molecular Weight: 303.06 g/mol

This compound features a highly functionalized indazole core.[1] The 7-nitro group provides a handle for reduction to an aniline (enabling amide/urea formation), while the 3-iodo group is a prime electrophile for Suzuki-Miyaura or Sonogashira cross-coupling reactions. The N1-methyl group locks the tautomeric state, preventing the N1/N2 isomerism common in unsubstituted indazoles.

Structural Logic & Numbering

- Position 1 (N-Me): Methylated nitrogen (major isomer in alkaline methylation).
- Position 3 (C-I): Substituted with Iodine (replacing the H3 proton).

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- Position 7 (C-NO_2): Nitro group (strongly electron-withdrawing, deshielding adjacent protons).

Part 2: Synthesis & Isolation Strategy

To understand the spectroscopy, one must understand the origin. The most robust route to high-purity material involves methylation first, followed by iodination. This avoids the formation of N2-alkylated byproducts that are more common if iodination is performed on the unsubstituted core.

Workflow Diagram (DOT)

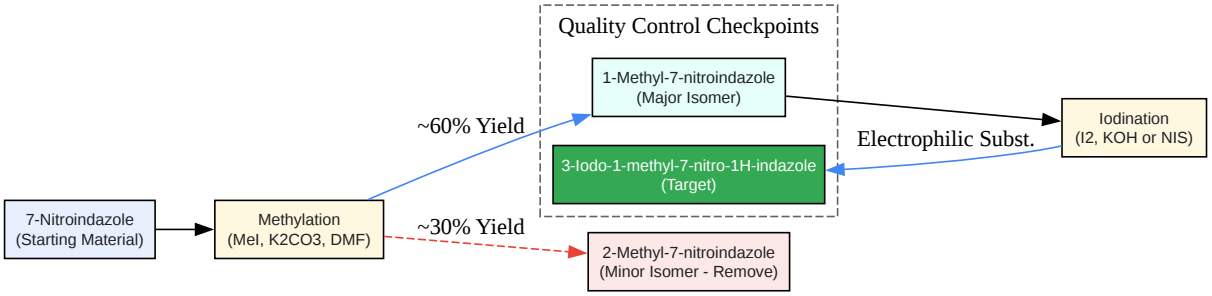

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Figure 1: Synthetic pathway prioritizing N1-methylation selectivity before C3-functionalization.

Part 3: Spectroscopic Characterization (The Core)

Nuclear Magnetic Resonance (NMR)

The structural assignment relies on comparing the target to its direct precursor, 1-methyl-7-nitroindazole. The key diagnostic change is the disappearance of the H3 singlet and the retention of the ABC aromatic system (H4, H5, H6).

1H NMR Data (400 MHz, DMSO-d_6)

Proton	Precursor (1-Me-7-NO_2) Shift (ppm)	Target (3-Iodo) Shift (ppm)	Multiplicity	Coupling (J)	Diagnostic Note
H-3	8.08 - 8.75	ABSENT	s	-	Primary confirmation of iodination.
H-4	8.18	8.20 - 8.35	d	~8.5 Hz	Deshielded by adjacent C-I and NO_2.
H-5	8.32	8.35 - 8.45	d	~8.5 Hz	Often overlaps with H-4; check COSY.
H-6	7.33	7.40 - 7.50	t / dd	~8.0 Hz	Triplet-like; least affected by C3-I.
N-Me	4.14	4.20 - 4.25	s	-	Characteristic N1-Methyl singlet.

Reference Data Source: Precursor shifts adapted from Benchidmi et al. and Bouissane et al. (See References).

Interpretation Guide:

- The "Iodine Effect": Replacing H3 with Iodine typically causes a small downfield shift (deshielding) of the adjacent H4 proton due to steric compression and the heavy atom effect.
- Regiochemistry (N1 vs N2):
  - N1-Methyl (Target): The N-Me signal appears ~4.1–4.2 ppm. The aromatic protons show a clear splitting pattern (d, d, t).

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- N2-Methyl (Impurity): The N-Me signal is typically further downfield (~4.3–4.4 ppm). The H3 proton (if un-iodinated) would be significantly deshielded (~8.7 ppm).

13C NMR Data (100 MHz, DMSO-d_6)

- C-I (C3): The carbon attached to Iodine typically appears significantly upfield, often between 85–100 ppm (Heavy Atom Effect). This is the most distinct peak in the carbon spectrum.
- C-NO_2 (C7): ~132–135 ppm.
- N-Me: ~40–42 ppm.

Mass Spectrometry (LC-MS/HRMS)

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- Molecular Ion: $[M+H]^+$ = 303.96 (Calculated).
- Isotopic Pattern: Iodine is monoisotopic (^{127}I). You will not see the M+2 peak characteristic of Chlorine (3:1) or Bromine (1:1).
- Fragmentation:
  - Loss of NO_2 [M-46] is a common fragmentation pathway.
  - Loss of I [M-127] may occur under high collision energy.

Infrared Spectroscopy (FT-IR)

- Nitro Group: Two strong bands are diagnostic.
  - Asymmetric stretch: 1520–1540 cm^{-1}
  - Symmetric stretch: 1340–1360 cm^{-1}
- C-H Stretch: Aromatic C-H > 3000 cm^{-1}; Methyl C-H < 3000 cm^{-1}.
- Absence: No N-H stretch (3200–3400 cm^{-1}) should be visible, confirming complete methylation.

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Part 4: Experimental Protocols

Protocol A: Synthesis of 1-Methyl-7-nitroindazole (Precursor)

- Rationale: Methylation of 7-nitroindazole yields a mixture of N1 (major) and N2 (minor) isomers. Separation at this stage is critical.
- Dissolve 7-nitroindazole (1.0 eq) in anhydrous DMF.
- Add K_2CO_3 (1.2 eq) and stir for 30 min.
- Add Methyl Iodide (MeI) (1.1 eq) dropwise at 0°C.
- Stir at RT for 4 hours.
- Workup: Pour into ice water. Filter the precipitate.
- Purification: Recrystallize from Ethanol or perform Flash Chromatography (Hexane/EtOAc). The N1-isomer (Target) usually elutes second or is the major solid; the N2-isomer is more soluble.
    - QC Check: Verify N-Me peak at ~4.14 ppm (N1) vs ~4.27 ppm (N2).

Protocol B: Iodination to **3-Iodo-1-methyl-7-nitro-1H-indazole**[2]

- Rationale: Electrophilic aromatic substitution at C3.
- Dissolve 1-methyl-7-nitroindazole (1.0 eq) in DMF.
- Add KOH (3.0 eq) followed by Iodine (I_2, 1.2 eq) in portions.
- Stir at RT for 3–6 hours (Monitor by TLC; disappearance of starting material).
- Quench: Pour into aqueous Sodium Thiosulfate ($Na_2S_2O_3$) to remove excess iodine (color changes from brown to yellow/white).

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- Isolation: Filter the yellow solid. Wash with water.
- Drying: Vacuum dry at 45°C.

Part 5: Troubleshooting & Quality Control

Common Issue: Regioisomer Contamination If the N-Me peak appears as a split signal or shoulder, you likely have the 2-methyl isomer.

- Solution: The 3-iodo derivative of the 2-methyl isomer has distinct solubility. Recrystallize from hot ethanol.

Common Issue: Incomplete Iodination

- Diagnosis: Presence of a singlet at ~8.1–8.3 ppm in 1H NMR (unreacted H3).
- Solution: Resubmit the crude material to reaction conditions with fresh Iodine and base.

Logic Flow for Structural Assignment (DOT)

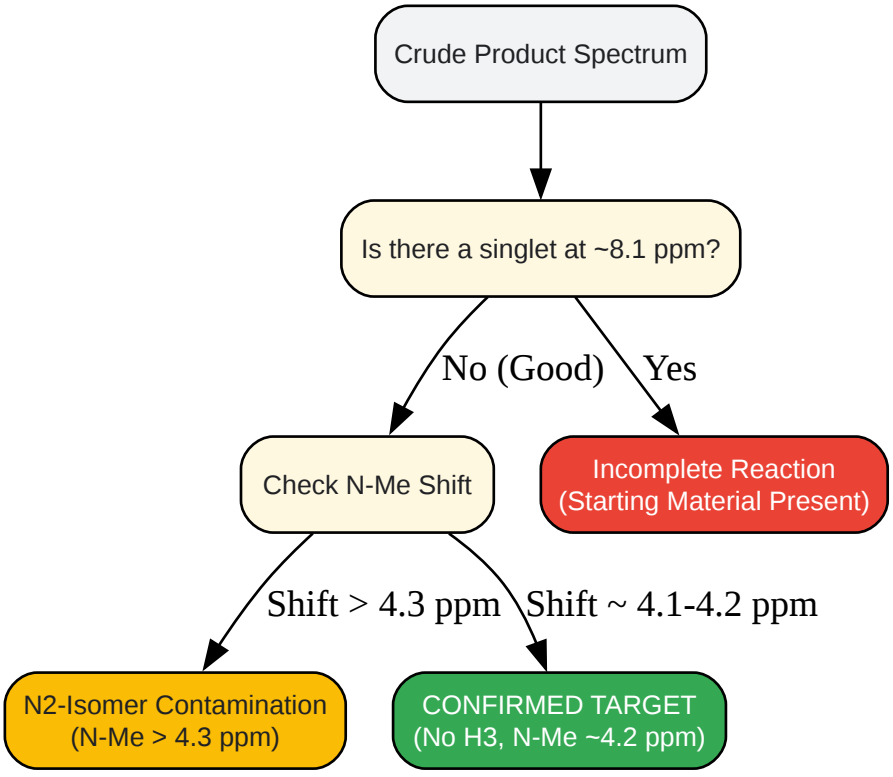

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Figure 2: Decision tree for interpreting NMR data during synthesis.

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Sources

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